

A Comprehensive Technical Guide to the Safe Handling of Fmoc-beta-alanine

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Compound of Interest

Compound Name: *Fmoc-beta-alanine*

Cat. No.: *B557237*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Fmoc-beta-alanine** (N-(9-fluorenylmethoxycarbonyl)- β -alanine), a common reagent in peptide synthesis and other biochemical applications. Adherence to these protocols is crucial for ensuring personnel safety and maintaining experimental integrity.

Compound Identification and Properties

Property	Value	References
Chemical Name	N-(9-Fluorenylmethoxycarbonyl)- β -alanine	[1]
Synonyms	Fmoc- β -Ala-OH, 3-Fmoc-aminopropanoic acid	[2]
CAS Number	35737-10-1	[2][3]
Molecular Formula	C ₁₈ H ₁₇ NO ₄	[1][2][4]
Molecular Weight	311.34 g/mol	[1][4][5]
Appearance	White to off-white solid, powder, or crystalline powder	[2][4]
Melting Point	142 - 150 °C (287.6 - 302 °F)	[2][4]
Solubility	Soluble in DMSO.[5] Information on solubility in other common laboratory solvents is not consistently provided.	
Storage Temperature	Recommended storage is refrigerated at 2-8°C (36-46°F).[2][4][6] Some sources suggest -20°C for long-term storage.[5]	

Hazard Identification and Classification

There are some discrepancies among suppliers regarding the hazard classification of **Fmoc-beta-alanine**. Some sources classify it as a hazardous substance, while others do not.[7][8] It is prudent to handle the compound as potentially hazardous.

The most frequently cited hazards are:

- Skin Irritation (Category 2): Causes skin irritation.[3]

- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[3]
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[3]

GHS Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash thoroughly after handling.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]

Safe Handling and Personal Protective Equipment (PPE)

Due to the potential for irritation, appropriate engineering controls and personal protective equipment are essential.

Engineering Controls

- Work in a well-ventilated area.[3]
- Use a chemical fume hood, especially when handling the powder, to avoid inhalation of dust. [9]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields.[4][9]

- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber) and inspect them before use.[8][9]
 - Use proper glove removal technique to avoid skin contact.[8]
 - Wear a lab coat or other protective clothing to prevent skin exposure.[4]
- Respiratory Protection: If dust is generated, a NIOSH-approved N95 dust mask or a particulate filter respirator is recommended.[9][10]

Storage and Disposal

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[3][9]
- Recommended storage temperature is typically refrigerated (2-8°C).[2][4]
- It is classified as a combustible solid.[10]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.[8]
- Contaminated packaging should be handled in the same manner as the substance itself.[9]

First Aid Measures

- Inhalation: Move the person to fresh air. If symptoms occur, seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.[3][4]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[4]

- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if you feel unwell.[4]

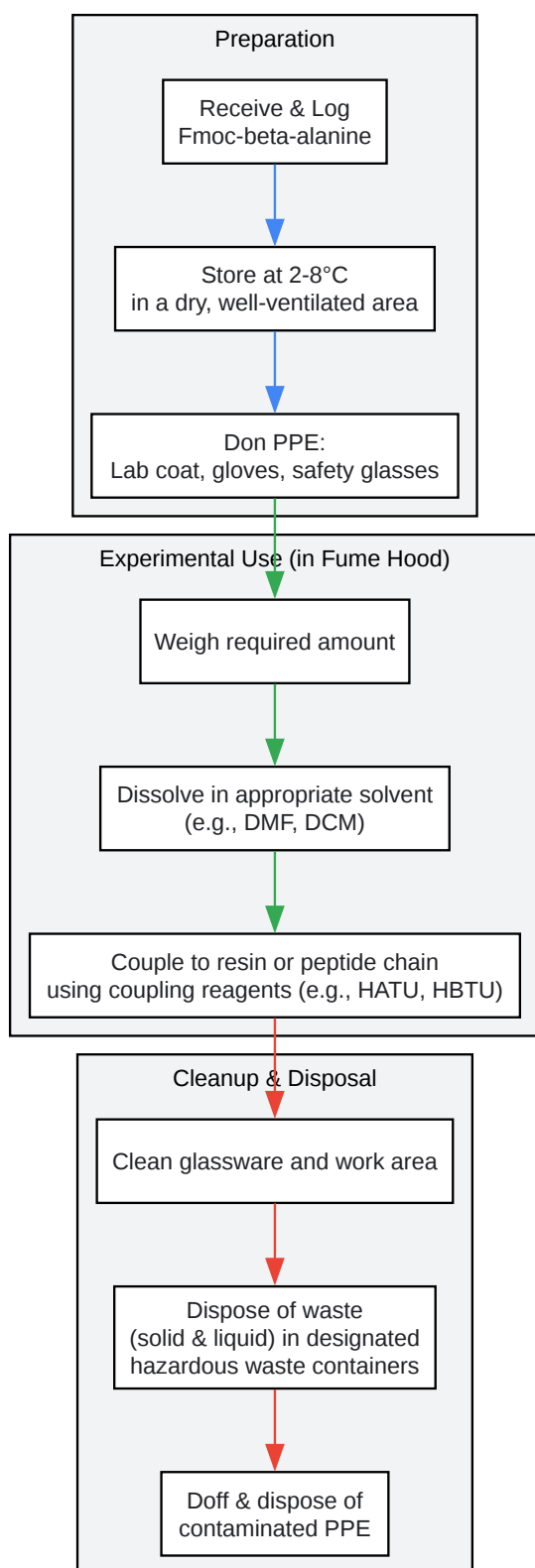
Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid dust formation and breathing vapors, mist, or gas. Wear appropriate personal protective equipment.[8]
- Environmental Precautions: Prevent the substance from entering drains.[8]
- Containment and Cleanup: Sweep up the spilled solid material and place it in a suitable container for disposal. Avoid generating dust.[8]

Experimental Protocols and Workflows

Fmoc-beta-alanine is a key building block in solid-phase peptide synthesis (SPPS). Below is a generalized workflow for its use.

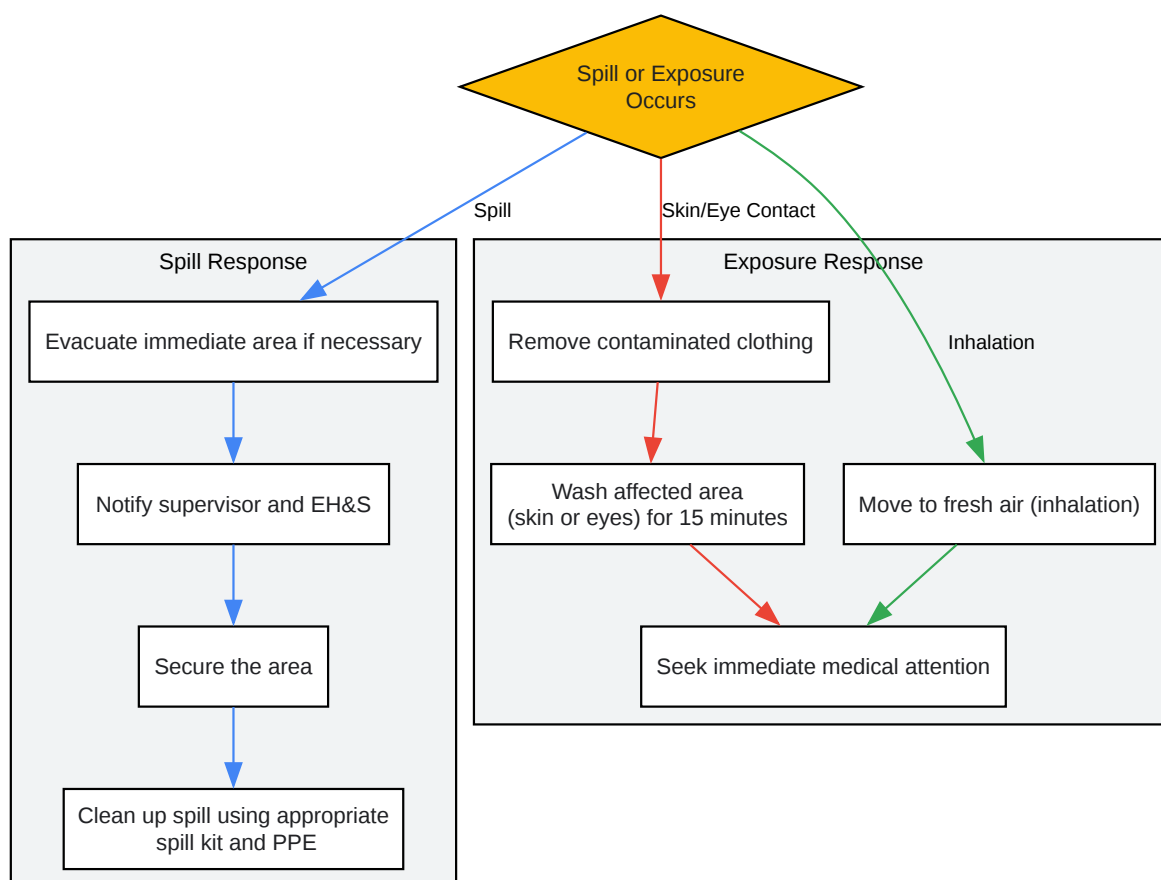
General Laboratory Workflow for Handling Fmoc-beta-alanine



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Caption: General laboratory workflow for handling **Fmoc-beta-alanine**.

Emergency Response for Spill or Exposure



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Caption: Decision-making workflow for spills or exposure to **Fmoc-beta-alanine**.

Example Experimental Protocol: Peptide Coupling

The following is a generalized protocol for coupling **Fmoc-beta-alanine** to an amino acid methyl ester, a common procedure in solution-phase peptide synthesis.^[11]

Materials:

- **Fmoc-beta-alanine**
- Amino acid methyl ester hydrochloride (e.g., β -Alanine methyl ester hydrochloride)
- Coupling reagent (e.g., HATU)
- Base (e.g., N,N-Diisopropylethylamine - DIPEA)
- Anhydrous solvents (e.g., Dichloromethane - DCM, N,N-Dimethylformamide - DMF)
- Reagents for work-up (e.g., 1 M HCl, saturated NaHCO_3 , brine)
- Drying agent (e.g., anhydrous Na_2SO_4)

Procedure:

- Preparation of the Amine:
 - In a round-bottomed flask, dissolve the amino acid methyl ester hydrochloride (1.0 eq) in anhydrous DCM and cool to 0°C.
 - Add DIPEA (1.1 eq) dropwise to neutralize the hydrochloride salt and stir for 15-20 minutes at 0°C.
- Activation of the Carboxylic Acid:
 - In a separate flask, dissolve **Fmoc-beta-alanine** (1.0 eq) and HATU (1.0 eq) in anhydrous DMF.

- Add DIPEA (2.0 eq) to the solution and stir for 5-10 minutes at room temperature to pre-activate the carboxylic acid.
- Coupling Reaction:
 - Add the activated **Fmoc-beta-alanine** solution to the amine solution.
 - Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, dilute the mixture with a solvent like ethyl acetate or DCM.
 - Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃, and brine.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel.

This protocol serves as a general guideline. Specific conditions and reagents may vary depending on the specific substrates and desired outcome. Always consult the relevant literature for optimized procedures.

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References

- 1. N-Fluorenylmethoxycarbonyl-L-alanine | C₁₈H₁₇NO₄ | CID 2724630 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]

- 4. fishersci.com [fishersci.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. chemimpex.com [chemimpex.com]
- 7. anaspec.com [anaspec.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. carlroth.com [carlroth.com]
- 10. Fmoc-b-Ala-OH = 99.0 HPLC 35737-10-1 [sigmaaldrich.com]
- 11. benchchem.com [benchchem.com]
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